

# introduction to BTZ black hole thermodynamics

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An In-depth Technical Guide to the Thermodynamics of **BTZ** Black Holes

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed introduction to the thermodynamics of the Bañados-Teitelboim-Zanelli (**BTZ**) black hole, a foundational model in theoretical physics for understanding the interplay between gravity, quantum mechanics, and thermodynamics.

## Introduction to the BTZ Black Hole

The **BTZ** black hole, discovered in 1992 by Máximo Bañados, Claudio Teitelboim, and Jorge Zanelli, is a solution to Einstein's field equations in (2+1)-dimensional spacetime with a negative cosmological constant.[1] Unlike its counterparts in higher dimensions, the **BTZ** black hole is asymptotically anti-de Sitter (AdS), not asymptotically flat.[2] Despite its lower-dimensional and topologically simpler nature, it exhibits a rich thermodynamic structure analogous to more complex black holes, making it an invaluable theoretical laboratory.[1]

The **BTZ** black hole is characterized by its mass ( $M$ ), angular momentum ( $J$ ), and a negative cosmological constant ( $\Lambda = -1/\ell^2$ ), where  $\ell$  is the AdS radius.[3] These parameters determine the geometry of the spacetime and, consequently, its thermodynamic properties.

## Core Thermodynamic Properties

The thermodynamics of a **BTZ** black hole is defined by its fundamental physical properties, which are intrinsically linked. These properties are summarized in the table below.

## Data Presentation: Quantitative Thermodynamic Properties

Property	Symbol	Formula	Notes
Mass	M	-	A fundamental parameter of the black hole.
Angular Momentum	J	-	A fundamental parameter of the black hole.
AdS Radius	$\ell$	$\Lambda = -1/\ell^2$	Related to the negative cosmological constant $\Lambda$ .
Outer Horizon Radius	$r_+$	$r_+^2 = (M\ell^2/2) * (1 + \sqrt{1 + (J/M\ell^2)})$	The location of the event horizon.
Inner Horizon Radius	$r_-$	$r_-^2 = (M\ell^2/2) * (1 - \sqrt{1 + (J/M\ell^2)})$	Present in rotating BTZ black holes.
Hawking Temperature	$T_H$	$T_H = (r_+^2 - r_-^2)/(2\pi\ell^2 r_+)$	The thermal temperature of the black hole. <a href="#">[4]</a>
Bekenstein-Hawking Entropy	$S_{BH}$	$S_{BH} = (2\pi r_+)/ (4G_3)$	Proportional to the circumference (area in 2+1D) of the event horizon. $G_3$ is the 3D Newton's constant.
Angular Velocity at the Horizon	$\Omega_H$	$\Omega_H = J/(2r_+^2)$	The rotational speed of the event horizon.
Heat Capacity	$C_J$	$C_J = T_H (\partial S_{BH} / \partial T_H)_J$	Describes the black hole's thermal stability.

## Experimental Protocols: Theoretical Derivations

In the context of theoretical physics, "experimental protocols" correspond to the step-by-step derivations of key physical quantities.

## Derivation of the Hawking Temperature

The Hawking temperature of a **BTZ** black hole can be derived by calculating the surface gravity ( $\kappa$ ) at the event horizon. The temperature is then given by  $T_H = \kappa/(2\pi)$ .

Methodology:

- Start with the **BTZ** Metric: The metric for a rotating **BTZ** black hole is given by:  $ds^2 = -N(r)^2 dt^2 + N(r)^{-2} dr^2 + r^2 (d\phi + N^\phi(r) dt)^2$  where  $N(r)^2 = -M + r^2/\ell^2 + J^2/(4r^2)$  and  $N^\phi(r) = -J/(2r^2)$ .
- Identify the Killing Vector: The event horizon is a Killing horizon, and the relevant Killing vector that is null at the horizon is  $\xi = \partial_t + \Omega_H \partial_\phi$ .
- Calculate the Surface Gravity: The surface gravity  $\kappa$  is defined by the equation  $\xi^a \nabla_a \xi^b = \kappa \xi^b$  evaluated at the horizon. For the **BTZ** black hole, this calculation yields:  $\kappa = (r_+^2 - r_-^2)/(\ell^2 r_+)$ .
- Determine the Hawking Temperature: Using the relation  $T_H = \kappa/(2\pi)$ , we arrive at the Hawking temperature:  $T_H = (r_+^2 - r_-^2)/(2\pi \ell^2 r_+)$ .

## Derivation of the Bekenstein-Hawking Entropy and the First Law

The Bekenstein-Hawking entropy is derived from the area of the event horizon. The First Law of Black Hole Thermodynamics for a **BTZ** black hole relates changes in its mass to changes in its entropy and angular momentum.

Methodology:

- Bekenstein-Hawking Area-Entropy Relation: The entropy of a black hole is proportional to the area of its event horizon. In 2+1 dimensions, the "area" is the circumference of the horizon:  $A = 2\pi r_+$ .

- Calculate the Entropy: The Bekenstein-Hawking entropy is given by  $S_{BH} = A/(4G_3)$ , where  $G_3$  is the three-dimensional Newton's constant. This gives:  $S_{BH} = (2\pi r_+)/ (4G_3) = \pi r_+ / (2G_3)$
- Derive the First Law: The First Law of Black Hole Thermodynamics is expressed as:  $dM = T_H dS_{BH} + \Omega_H dJ$

This can be verified by taking the expressions for  $M$ ,  $T_H$ ,  $S_{BH}$ , and  $\Omega_H$  in terms of  $r_+$  and  $r_-$  and performing the differentiation.

## Microscopic Derivation of Entropy via the Cardy Formula

A significant achievement in theoretical physics is the microscopic derivation of the **BTZ** black hole entropy using the Cardy formula from two-dimensional conformal field theory (CFT). This provides a statistical mechanical origin for the black hole's entropy and is a key result of the AdS/CFT correspondence.[5]

Methodology:

- AdS/CFT Correspondence: The AdS/CFT correspondence posits that a gravitational theory in an AdS spacetime is equivalent to a CFT on the boundary of that spacetime. For the **BTZ** black hole, the dual theory is a 2D CFT.[4]
- Cardy Formula: The Cardy formula provides the asymptotic density of states in a 2D CFT, from which the entropy can be calculated:[5]  $S = 2\pi \sqrt{((c/6)(L_0 - c/24))}$  where 'c' is the central charge of the CFT and  $L_0$  is the eigenvalue of the Virasoro zero-mode operator (related to the energy).
- Identify CFT Parameters from Gravity: Brown and Henneaux showed that the central charge of the CFT dual to 3D AdS gravity is:  $c = 3\ell/(2G_3)$

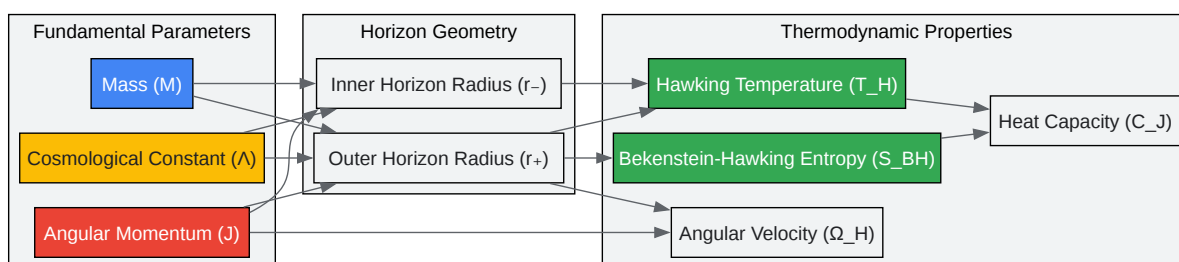
The energy  $L_0$  is related to the mass of the **BTZ** black hole. For a non-rotating **BTZ** black hole,  $L_0 = M\ell$ .

- Calculate the Entropy: Substituting the expressions for 'c' and  $L_0$  into the Cardy formula (in the large M limit), we obtain:  $S = 2\pi \sqrt{((3\ell/(12G_3))(M\ell))} = 2\pi r_+ / (4G_3)$  This result exactly

matches the Bekenstein-Hawking entropy, providing a microscopic explanation for the thermodynamic entropy of the **BTZ** black hole.[6]

## Visualizations

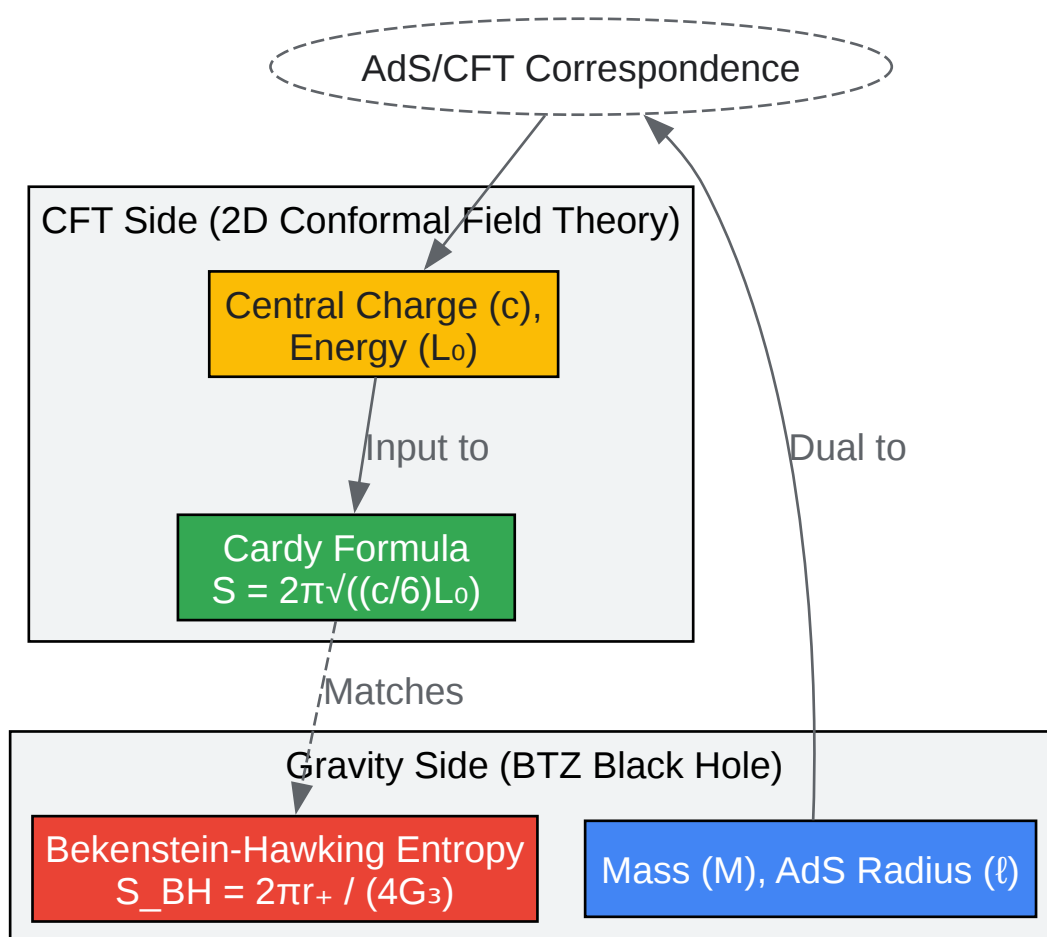
### Logical Relationship of BTZ Black Hole Properties



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Caption: Logical flow from fundamental parameters to thermodynamic properties of a **BTZ** black hole.

### Experimental Workflow: Microscopic Entropy Derivation



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Caption: Workflow illustrating the derivation of **BTZ** black hole entropy via the AdS/CFT correspondence and the Cardy formula.

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